

N-Formylglycine Ethyl Ester: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: *N-Formylglycine Ethyl Ester*

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For Researchers, Scientists, and Drug Development Professionals

N-Formylglycine ethyl ester is a pivotal organic compound with significant applications in synthetic chemistry, particularly in the realms of peptide synthesis and as a versatile intermediate for the creation of more complex molecules. This guide provides an in-depth overview of its chemical properties, detailed synthesis protocols, and its role in biochemical and pharmaceutical research.

Core Molecular and Physical Properties

N-Formylglycine ethyl ester, also known by synonyms such as Ethyl N-formylglycinate and Ethyl formamidoacetate, is the N-formyl derivative of glycine ethyl ester.^[1] The introduction of the formyl group is a key structural feature that modifies its reactivity, making it a valuable building block in organic synthesis.^[1]

Property	Value	Reference
Molecular Formula	C5H9NO3	[1]
Molecular Weight	131.13 g/mol	[1][2][3]
CAS Number	3154-51-6	[1][2][3]
EC Number	221-596-0	[3]
Density	1.15 g/mL at 25 °C	[2]
Boiling Point	267-269 °C	[2]
Refractive Index (n _{20/D})	1.453	[2]
Linear Formula	HCONHCH2COOC2H5	[3]
InChI Key	GMBCCEOJUWMBPF-UHFFFAOYSA-N	[1]
SMILES	CCOC(=O)CNC=O	[1]

Synthesis of N-Formylglycine Ethyl Ester

A common and efficient method for the synthesis of **N-Formylglycine ethyl ester** involves the reaction of glycine ethyl ester hydrochloride with methyl formate in the presence of triethylamine. This procedure yields the product in high purity.

Experimental Protocol

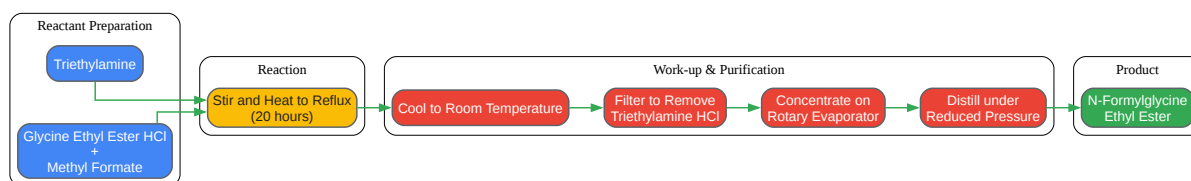
Materials:

- Glycine ethyl ester hydrochloride
- Methyl formate
- Triethylamine
- An appropriate solvent system for reaction and purification

Procedure:

- A suspension of glycine ethyl ester hydrochloride (0.495 mole) and 250 ml of methyl formate is prepared in a suitable reaction vessel.[3]
- The suspension is stirred and heated to reflux.[3]
- Triethylamine (0.544 mole) is added to the refluxing mixture.[3]
- The reaction mixture is maintained at reflux with continuous stirring for 20 hours.[3]
- After the reaction is complete, the mixture is cooled to room temperature.[3]
- The precipitated triethylamine hydrochloride is removed by filtration.[3]
- The filtrate is concentrated using a rotary evaporator.[3]
- The resulting crude oil is purified by distillation under reduced pressure to yield **N-formylglycine ethyl ester**. [3]

The expected yield of this synthesis is between 79% and 94%. [3]



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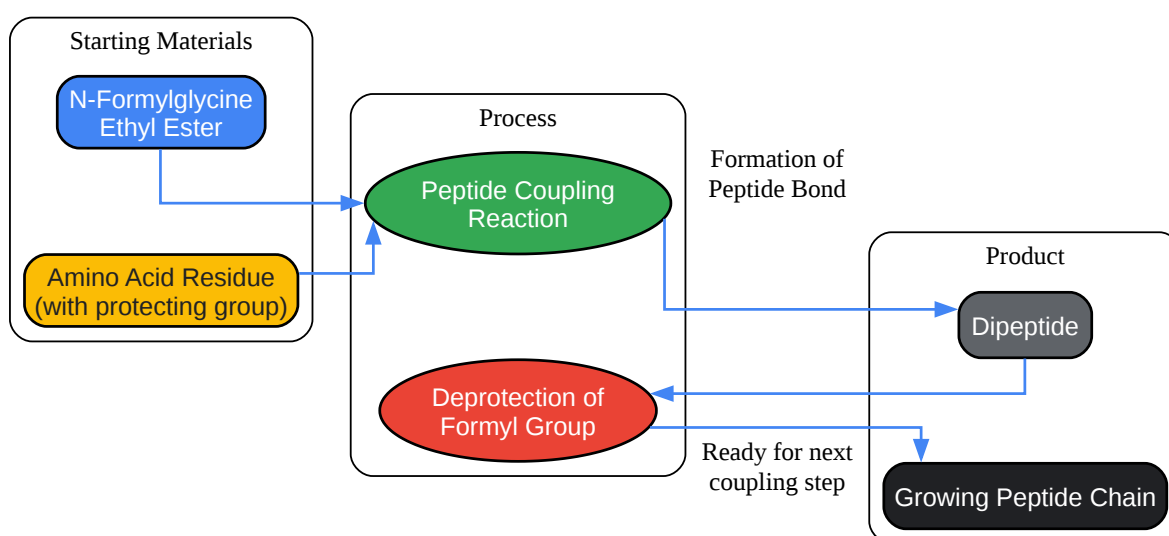
Synthesis Workflow for **N-Formylglycine Ethyl Ester**.

Applications in Research and Development

N-Formylglycine ethyl ester is a valuable reagent in several areas of chemical and pharmaceutical research.

Peptide Synthesis

The primary application of **N-Formylglycine ethyl ester** is as a building block in peptide synthesis.[1] The formyl group serves as a protecting group for the amine functionality of glycine, allowing for the controlled formation of peptide bonds.



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Role of **N-Formylglycine Ethyl Ester** in Peptide Synthesis.

Intermediate in Organic Synthesis

Beyond peptide chemistry, **N-Formylglycine ethyl ester** is a precursor for other important synthetic intermediates. For instance, it can be dehydrated to produce ethyl isocyanoacetate, a key component in the synthesis of various heterocyclic compounds.[1]

Potential Biological Activity

While extensive research on the specific biological activities of **N-Formylglycine ethyl ester** is ongoing, some studies have suggested potential antiviral properties.^[1] Furthermore, the related compound N-formylglycine is a critical post-translationally modified residue found in the active sites of sulfatase enzymes, where it plays a crucial role in their catalytic activity. This highlights the biological relevance of the formylglycine moiety.

In conclusion, **N-Formylglycine ethyl ester** is a compound of significant interest to the scientific community. Its well-defined chemical properties and versatile reactivity make it an indispensable tool in organic and medicinal chemistry. Further research into its biological activities may unveil new therapeutic applications.

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